

# 1-Azido-2-iodoethane compared to other azido halides

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 1-Azido-2-iodoethane

CAS No.: 42059-30-3

Cat. No.: S3023662

[Get Quote](#)

## Comparison of an Azido Halide Reagent

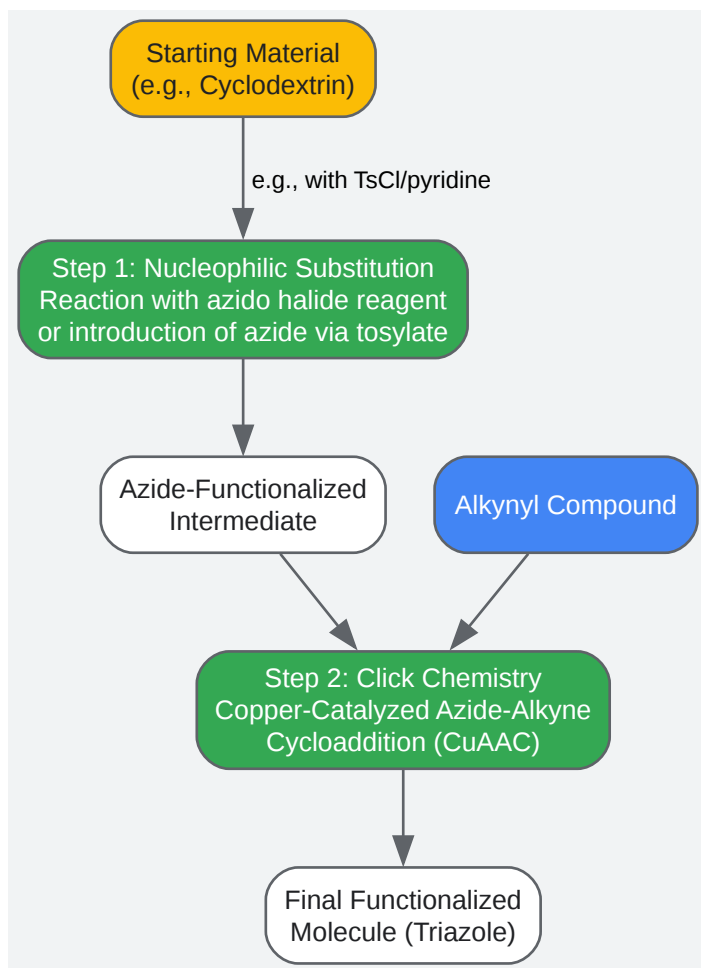
Reagent Name	Structure/Formula	Key Features	Reactivity	Application in Synthesis
--------------	-------------------	--------------	------------	--------------------------

| **ACTI** 1-Azido-2-chloro-1,1,2-trifluoro-2-iodoethane [1] | Not fully specified | High stability [1] | Versatile; both the **azido group** and the **iodine atom** are reactive sites [1] | Preparation of various fluorinated organic compounds [1] |

## Experimental Context for Azido Halide Applications

While direct protocols for **1-Azido-2-iodoethane** were not located, the following methodology for utilizing a related compound demonstrates a common synthetic application of azido halides. This workflow involves nucleophilic substitution followed by a "click chemistry" cycloaddition, a highly valuable strategy for creating diverse compound libraries [2].

The diagram below outlines this generalized two-step experimental workflow for functionalizing molecules using an azido-containing reagent.



[Click to download full resolution via product page](#)

The specific steps involved in this process are:

- **Step 1: Introduction of the Azide Group**

- The core molecule (like cyclodextrin) is first converted to a monotosylate (mono-Ts-CD) using reagents like *p*-toluenesulfonyl chloride (TsCl) in pyridine [2].
- The tosylate group, a good leaving group, is then displaced by a nucleophile. In the context of your query, this could be an azide ion ( $N_3^-$ ) to create an azide-functionalized molecule [2].

- **Step 2: Click Chemistry Functionalization**

- The azide-functionalized intermediate then undergoes a copper-catalyzed azide-alkyne cycloaddition (CuAAC) with an alkynyl compound.
- This highly reliable and selective reaction forms a 1,2,3-triazole linkage, effectively conjugating the two molecules [2].

## Research Implications and Future Directions

The stability and versatility of reagents like ACTI underscore the value of azido halides in synthetic chemistry, particularly for introducing fluorine atoms and azide groups into target molecules [1]. The experimental workflow also highlights their crucial role in **click chemistry**, enabling the efficient and modular construction of complex molecular architectures, which is fundamental in drug discovery and materials science [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. A highly stable and versatile heterobifunctional fluoroalkylation reagent... [pubs.rsc.org]
2. BJOC - A complete series of 6-deoxy-monosubstituted... [beilstein-journals.org]

To cite this document: Smolecule. [1-Azido-2-iodoethane compared to other azido halides].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3023662#1-azido-2-iodoethane-compared-to-other-azido-halides>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)